

3-Butylpyridine CAS number 539-32-2 properties

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Compound of Interest

Compound Name: 3-Butylpyridine

Cat. No.: B1328907

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An In-depth Technical Guide to **3-Butylpyridine** (CAS No. 539-32-2)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Butylpyridine, with the CAS registry number 539-32-2, is a heterocyclic aromatic organic compound and a derivative of pyridine.^[1] It is characterized by a butyl group substituted at the third position of the pyridine ring. This compound serves as a versatile building block and intermediate in a variety of chemical syntheses.^{[1][2]} Its utility spans the development of pharmaceuticals, agrochemicals, and advanced materials, where its specific structural and electronic properties are leveraged to create complex molecular architectures.^[1] **3-Butylpyridine** is also a naturally occurring compound, identified as a major component of the volatile oil from the aerial parts of *Pavonia odorata*.^[3] This guide provides a comprehensive overview of its chemical and physical properties, spectroscopic data, applications, and safety information.

Physicochemical Properties

The fundamental physical and chemical properties of **3-Butylpyridine** are summarized in the table below. This data is critical for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	539-32-2	[3][4][5][6]
Molecular Formula	C ₉ H ₁₃ N	[4][6][7][8]
Molecular Weight	135.21 g/mol	[4][5][8][9]
Appearance	Colorless to pale yellow clear liquid	[4][9][10]
Density	0.911 g/mL at 25 °C	[3][4][6]
Boiling Point	80-81 °C at 8 mmHg; 206-207 °C at 760 mmHg	[3][4][10]
Melting Point	31.33 °C (estimate)	[4]
Flash Point	79 °C (174 °F) - closed cup	[4][10]
Refractive Index (n ²⁰ /D)	1.493	[3][4]
Vapor Pressure	0.343 mmHg at 25 °C	[4][10]
Water Solubility	6761 mg/L at 25 °C (estimate)	[10]
LogP (o/w)	2.5 - 2.868 (estimate)	[5][9][10]
pKa	5.56 ± 0.10 (Predicted)	[4]

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and purity assessment of **3-Butylpyridine**.

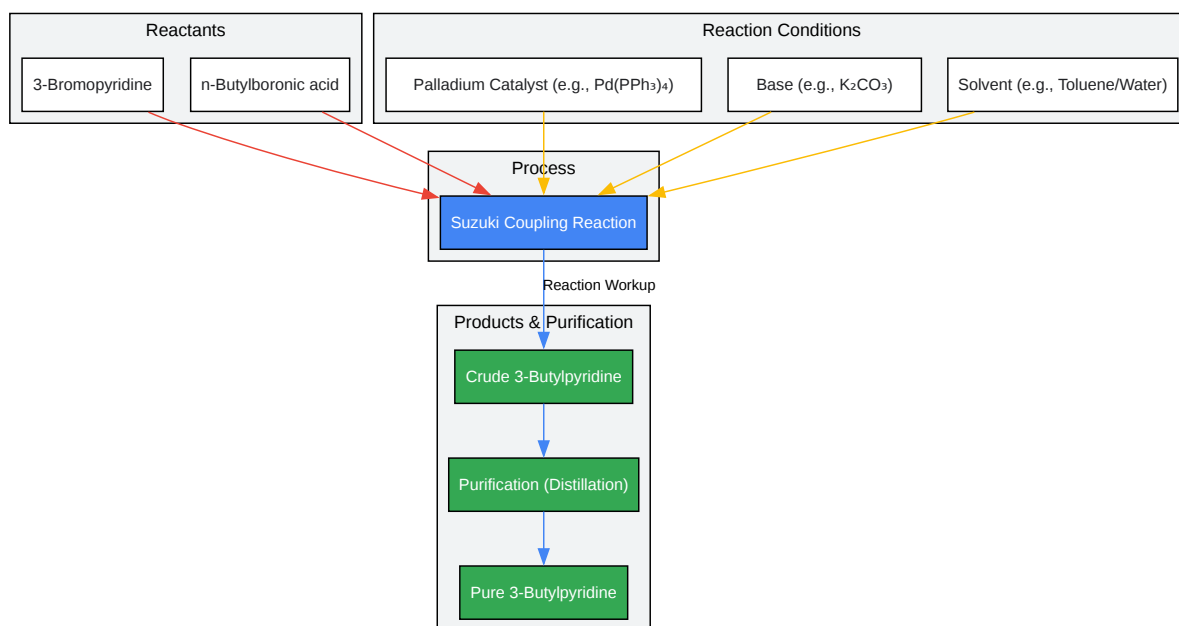
Spectroscopy Type	Data Summary	Reference
^1H NMR	Spectra available. Key chemical shifts can be used to identify protons on the pyridine ring and the butyl chain.	[11][12]
^{13}C NMR	Spectra available, allowing for the identification of all nine carbon atoms in the molecule.	[7]
Mass Spectrometry (MS)	GC-MS data available. The molecular ion peak $[\text{M}]^+$ is observed at m/z 135. Major fragment ions are observed at m/z 92 and 93.	[9][13]
Infrared (IR)	FTIR spectra available, showing characteristic peaks for C-H and C=N stretching within the aromatic system.	[9]

Synthesis and Applications

3-Butylpyridine is a valuable intermediate in organic synthesis. While specific, detailed protocols for its synthesis are not readily available in the cited literature, a general synthetic approach can be conceptualized.

General Synthetic Pathway

A common method for synthesizing alkylpyridines involves cross-coupling reactions. The diagram below illustrates a generalized workflow for a Suzuki coupling reaction, a powerful method for forming carbon-carbon bonds.



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Caption: Generalized workflow for the synthesis of **3-Butylpyridine** via Suzuki coupling.

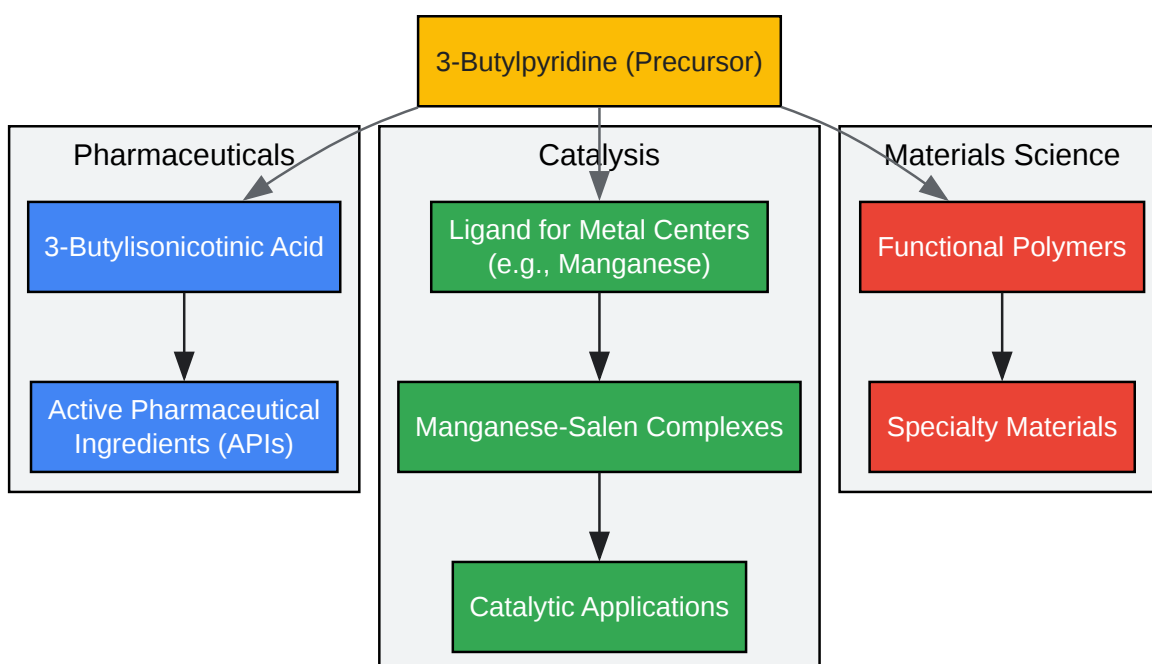
Key Applications

3-Butylpyridine's reactivity and structure make it suitable for several applications:

- **Coordination Chemistry:** It is used as a ligand in the preparation of metal complexes, such as manganese-salen complexes, which have applications in catalysis.^{[3][8]}

- **Pharmaceutical Synthesis:** It serves as a starting material for the synthesis of more complex molecules, such as 3-butylisonicotinic acid, an intermediate in drug development.[3]
- **Agrochemicals and Materials:** As a versatile pyridine derivative, it is a building block in the creation of new agrochemicals and functional materials.[1]

The diagram below illustrates the logical relationship of **3-Butylpyridine** as a precursor in different fields.



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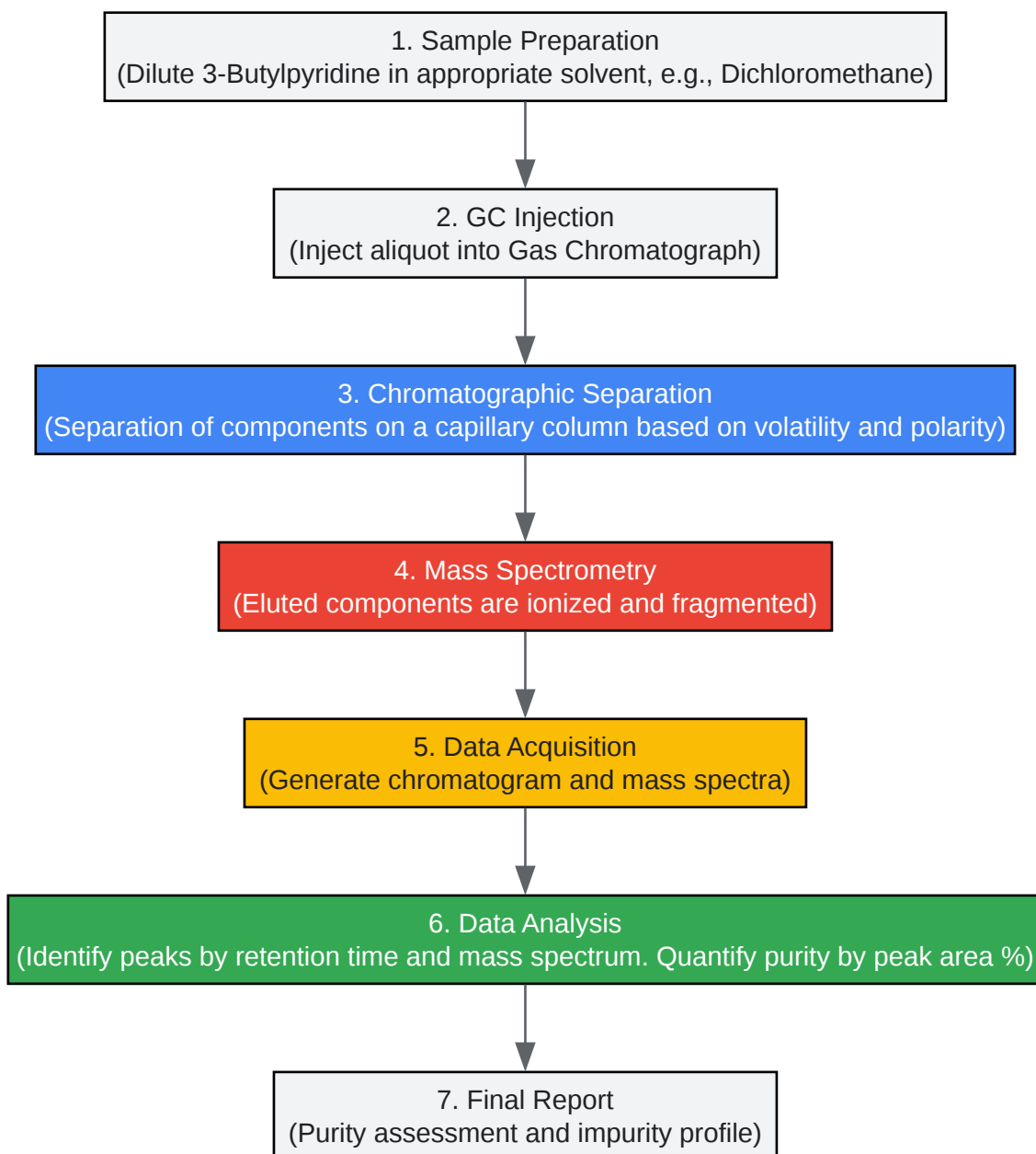
Caption: Application pathways of **3-Butylpyridine** in various scientific fields.

Experimental Protocols: Quality Analysis

Ensuring the purity of **3-Butylpyridine** is crucial for its use in sensitive applications. Gas Chromatography-Mass Spectrometry (GC-MS) is a standard method for this purpose.

General GC-MS Analysis Workflow

The following diagram outlines a typical workflow for the purity analysis of a **3-Butylpyridine** sample.



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Caption: Standard experimental workflow for GC-MS analysis of **3-Butylpyridine**.

Safety and Handling

Proper handling of **3-Butylpyridine** is essential to ensure laboratory safety. It is classified as an irritant.

Safety Information	Details	Reference
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3)	[9]
Signal Word	Warning	
Hazard Statements (H)	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[9]
Risk Codes (R)	R36/37/38: Irritating to eyes, respiratory system, and skin.	[4][10][14]
Safety Descriptions (S)	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36/37/39: Wear suitable protective clothing, gloves, and eye/face protection.	[4][10][14]
Personal Protective Equipment (PPE)	Eyeshields, gloves, N95 type dust mask.	
Toxicity Data	Intraperitoneal LD50 (mouse): 270 mg/kg. Intravenous LD50 (mouse): 59 mg/kg.	[4][15]
Storage	Store in a dry, cool, and well-ventilated place. Keep containers tightly closed. It is classified as a combustible liquid.	[4][16]

Disclaimer: This document is intended for informational purposes for qualified professionals. Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this chemical and adhere to all institutional safety protocols.

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